

Application Notes and Protocols for CNX-1351, a Covalent PI3K α Inhibitor

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CNX-1351

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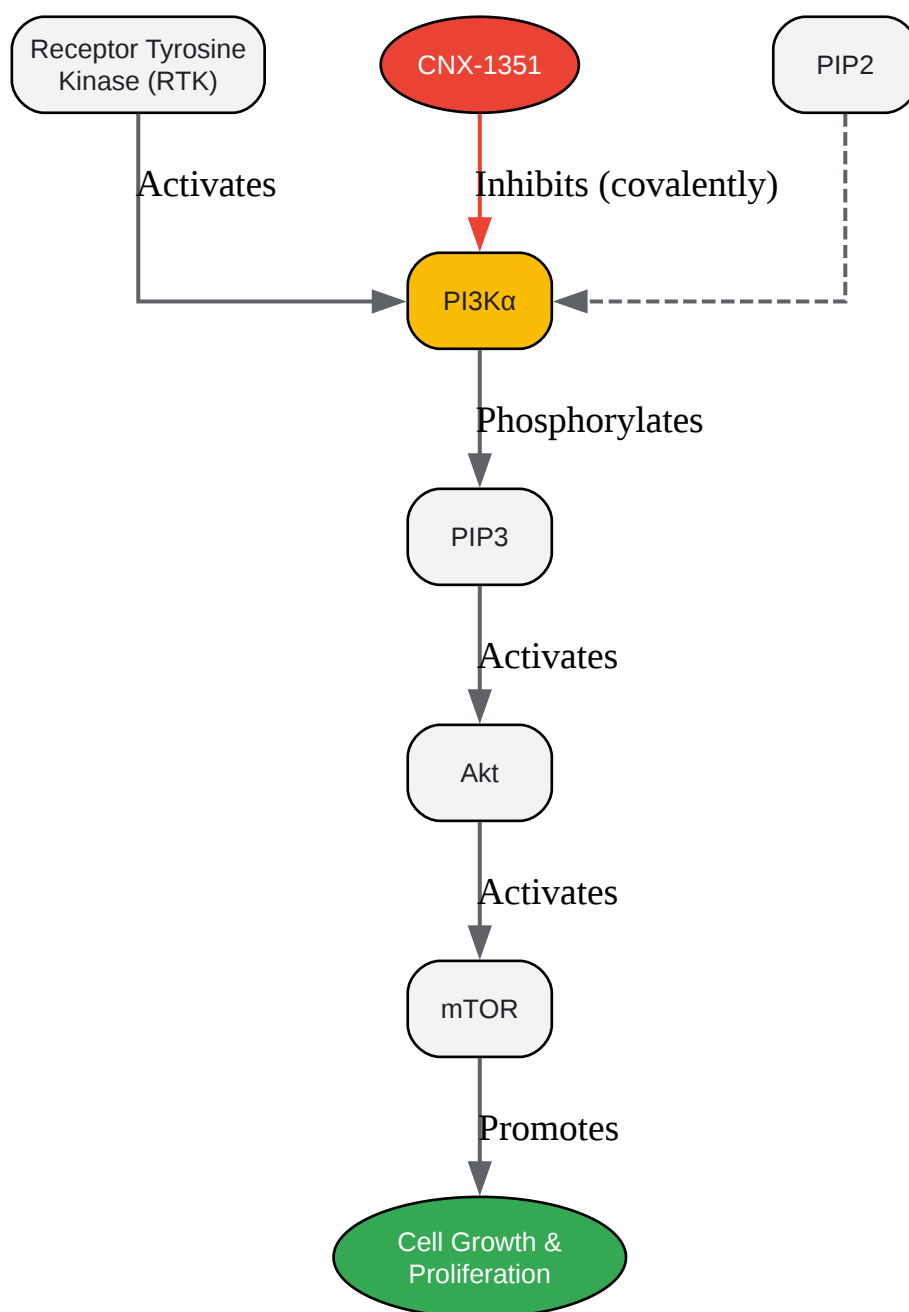
These application notes provide a detailed overview and experimental protocols for the use of **CNX-1351**, a potent and isoform-selective targeted covalent inhibitor of phosphoinositide 3-kinase alpha (PI3K α).

Introduction

CNX-1351 is a crucial tool for investigating the role of PI3K α in various cellular processes, particularly in cancer biology. It acts as a covalent inhibitor, specifically targeting a unique cysteine residue (C862) in the ATP-binding pocket of PI3K α , leading to its irreversible inactivation.^{[1][2][3]} This high selectivity for the α -isoform over β , γ , and δ isoforms makes it a valuable reagent for dissecting the specific functions of PI3K α signaling.^{[1][4]} Dysregulation of the PI3K/Akt/mTOR pathway, often driven by mutations in the PIK3CA gene (encoding the p110 α catalytic subunit of PI3K α), is a common event in many human cancers.^[1] **CNX-1351** has been shown to potently inhibit signaling in PI3K α -dependent cancer cell lines, resulting in a significant antiproliferative effect.^{[2][3][5]}

Mechanism of Action

CNX-1351 selectively and covalently binds to cysteine 862 within the active site of the p110 α catalytic subunit of PI3K. This covalent modification irreversibly inhibits the kinase activity of PI3K α , preventing the phosphorylation of phosphatidylinositol-4,5-bisphosphate (PIP2) to phosphatidylinositol-3,4,5-trisphosphate (PIP3). The subsequent reduction in PIP3 levels leads to the decreased activation of downstream effectors, most notably the serine/threonine kinase Akt, thereby inhibiting the PI3K/Akt/mTOR signaling cascade.



[Click to download full resolution via product page](#)**CNX-1351** Signaling Pathway Inhibition.

Quantitative Data Summary

The following tables summarize the in vitro efficacy of **CNX-1351** across various parameters and cell lines.

Table 1: In Vitro Inhibitory Activity of **CNX-1351**

Parameter	Value	Notes
IC50 (PI3K α)	6.8 nM	In vitro kinase assay.[4][5]
IC50 (PI3K β)	166 nM	Demonstrates >20-fold selectivity for PI3K α . [4]
IC50 (PI3K γ)	240.3 nM	Demonstrates significant selectivity for PI3K α . [4]
IC50 (PI3K δ)	3,020 nM	Demonstrates high selectivity for PI3K α . [4]

Table 2: Cellular Activity of **CNX-1351** in Cancer Cell Lines

Cell Line	Cancer Type	PIK3CA Mutation	Parameter	Value
SKOV3	Ovarian	H1047R	EC50 (PI3K Signaling)	10-100 nM
SKOV3	Ovarian	H1047R	GI50 (Growth Inhibition)	77.6 nM [4]
MCF-7	Breast	E545K	GI50 (Growth Inhibition)	54.7 nM [4]
Huh-7	Liver	Not specified	N/A	Used for RNA-Seq analysis at 5 μ M. [1]

Experimental Protocols

The following protocols provide a framework for utilizing **CNX-1351** in cell culture-based assays.

Protocol 1: Preparation of CNX-1351 Stock Solution

Materials:

- **CNX-1351** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes

Procedure:

- To prepare a 10 mM stock solution, dissolve the appropriate amount of **CNX-1351** powder in anhydrous DMSO.
- Gently vortex or sonicate at room temperature to ensure complete dissolution.
- Aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles.
- Store the stock solution at -20°C for short-term storage or -80°C for long-term storage (stable for up to 2 years at -80°C).^[5]

Protocol 2: Cell Culture and Maintenance

Materials:

- Cancer cell lines (e.g., SKOV3, MCF-7)
- Appropriate cell culture medium (e.g., RPMI-1640 for SKOV3, DMEM for MCF-7)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution

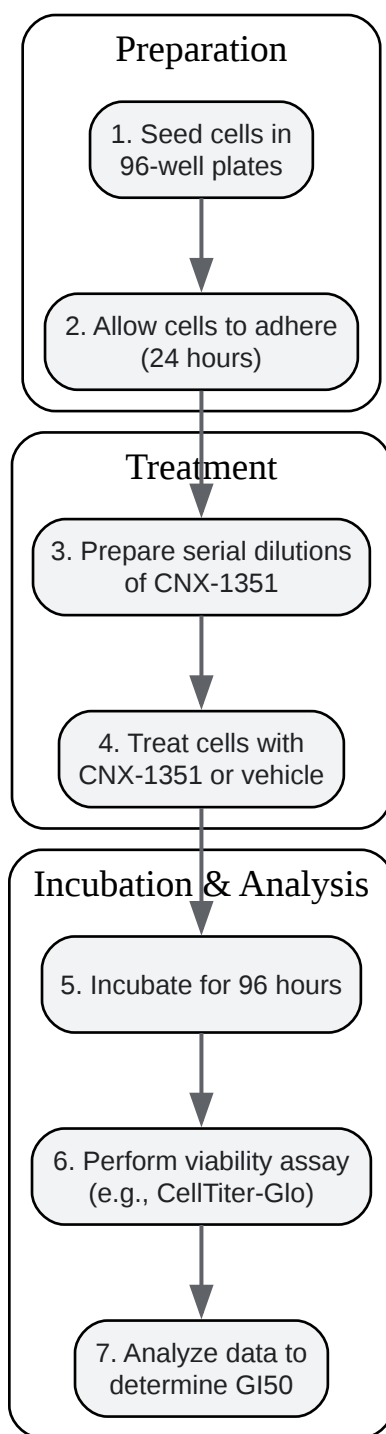
- Trypsin-EDTA
- Phosphate-Buffered Saline (PBS)
- Cell culture flasks or plates
- Humidified incubator (37°C, 5% CO₂)

Procedure:

- Culture cells in the recommended medium supplemented with 10% FBS and 1% Penicillin-Streptomycin.
- Maintain cells in a humidified incubator at 37°C with 5% CO₂.
- Passage cells upon reaching 80-90% confluency.
- For experiments, ensure cells are in the logarithmic growth phase.

Protocol 3: Cell Proliferation (Growth Inhibition) Assay

This protocol details the assessment of the antiproliferative effects of **CNX-1351**.



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Workflow for Cell Proliferation Assay.

Materials:

- Cells in logarithmic growth phase
- 96-well cell culture plates
- **CNX-1351** stock solution
- Cell culture medium
- Cell viability reagent (e.g., CellTiter-Glo®)
- Plate reader

Procedure:

- Trypsinize and count cells. Seed cells into 96-well plates at an appropriate density (e.g., 2,000-5,000 cells/well) and allow them to adhere overnight.
- Prepare serial dilutions of **CNX-1351** in complete cell culture medium from the 10 mM stock solution. Ensure the final DMSO concentration is consistent across all wells and does not exceed 0.1%. Include a vehicle control (DMSO only).
- Replace the medium in the wells with the medium containing the various concentrations of **CNX-1351** or vehicle control.
- Incubate the plates for 96 hours in a humidified incubator at 37°C and 5% CO₂.^[5]
- At the end of the incubation period, perform a cell viability assay according to the manufacturer's instructions.
- Measure the signal (e.g., luminescence or absorbance) using a plate reader.
- Calculate the half-maximal growth inhibition concentration (GI₅₀) by plotting the percentage of viable cells against the logarithm of the drug concentration.

Protocol 4: Western Blot Analysis of Akt Phosphorylation

This protocol is for assessing the inhibition of the PI3K signaling pathway by measuring the phosphorylation of Akt.

Materials:

- Cells cultured in 6-well plates
- **CNX-1351** stock solution
- Ice-cold PBS
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- PVDF membrane
- Blocking buffer (e.g., 5% BSA or non-fat milk in TBST)
- Primary antibodies (e.g., anti-phospho-Akt (Ser473), anti-total Akt)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

Procedure:

- Seed cells in 6-well plates and grow to 70-80% confluency.
- Treat cells with the desired concentrations of **CNX-1351** (e.g., 500 nM) or vehicle for a specified time (e.g., 2-4 hours).[\[4\]](#)
- Wash the cells twice with ice-cold PBS.
- Lyse the cells with ice-cold lysis buffer.
- Determine the protein concentration of the lysates using a BCA assay.

- Perform SDS-PAGE to separate the proteins, followed by transfer to a PVDF membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with primary antibodies against phospho-Akt and total Akt overnight at 4°C.
- Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Visualize the protein bands using a chemiluminescent substrate and an imaging system.
- Quantify the band intensities to determine the ratio of phosphorylated Akt to total Akt. A decrease in this ratio in **CNX-1351**-treated cells compared to the vehicle control indicates inhibition of the PI3K pathway.[5]

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- To cite this document: BenchChem. [Application Notes and Protocols for CNX-1351, a Covalent PI3K α Inhibitor]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15620015/docs#application-notes-and-protocols-for-cnx-1351-a-covalent-pi3k-inhibitor>]

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